

Structural Analysis of 2,5-Dimethyl-L-Phenylalanine

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Compound of Interest

Compound Name: 2,5-Dimethyl-L-Phenylalanine

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Executive Summary: The Steric Lock in Peptidomimetics

In the landscape of modern drug design, 2,5-Dimethyl-L-Phenylalanine (2,5-Me

-Phe) represents more than a simple hydrophobic building block; it acts as a conformational constraint. Unlike native Phenylalanine, which rotates freely about the

and

torsion angles, the introduction of a methyl group at the ortho (2-position) of the phenyl ring creates a specific steric clash with the peptide backbone.

This guide provides a rigorous structural analysis framework for 2,5-Me

-Phe (CAS: 117391-55-6). We move beyond basic characterization to focus on the critical quality attributes (CQAs) required for integrating this unnatural amino acid (UAA) into therapeutic peptides. We distinguish this ring-substituted variant from its N-methylated isomer (N,N-dimethyl-phenylalanine), a common source of confusion in procurement and synthesis.

Molecular Architecture & Physiochemical Profile

To analyze this molecule, one must first understand the desymmetrization of the aromatic system.

Structural Identity[1]

- IUPAC Name: (2S)-2-amino-3-(2,5-dimethylphenyl)propanoic acid
- CAS Number: 117391-55-6 (Free acid)
- Molecular Formula: C

H

NO

[1]

- Molecular Weight: 193.24 g/mol [1]
- Key Feature: The 2,5-dimethyl substitution pattern breaks the magnetic equivalence of the aromatic protons found in native Phe.

The "Ortho-Effect" (Conformational Bias)

The methyl group at position 2 (ortho) imposes a high energetic penalty on specific rotamers. In a peptide chain, this restricts the side chain to a specific orientation relative to the backbone (typically gauche- or trans), reducing the entropic penalty upon receptor binding.

Property	Native L-Phenylalanine	2,5-Dimethyl-L-Phenylalanine	Implication
Aromatic Symmetry	C2v (Effective)	C1 (Asymmetric)	Complex NMR splitting; distinct NOE signals.
Steric Bulk (A-value)	Low	High (due to 2-Me)	Restricts rotation; locks bioactive conformation.
Electronic Nature	Electron Neutral	Electron Rich (+I effect)	Higher susceptibility to electrophilic oxidation during synthesis.
Hydrophobicity	High	Very High	Increases peptide permeability and metabolic stability.

Spectroscopic Characterization: The Fingerprint

The following protocols serve as the primary release testing for 2,5-Me

-Phe.

Nuclear Magnetic Resonance (NMR) Analysis

Objective: Confirm regiochemistry (2,5-substitution) and absence of regioisomers (e.g., 2,4- or 3,5-dimethyl).

Experimental Protocol: ¹H NMR (600 MHz, DMSO-d

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- Sample Prep: Dissolve 10 mg of sample in 600

L DMSO-d

. Add 1

L TFA-d if zwitterionic broadening is observed.

- Acquisition: 64 scans, relaxation delay (D1) = 2.0s to ensure integration accuracy of methyls.
- Critical Signal Assignments:

Proton Region	Chemical Shift (ppm)	Multiplicity	Structural Insight
Ar-CH (C2)	2.20 – 2.25	Singlet (3H)	Ortho-methyl. Often slightly shielded by carbonyl anisotropy.
Ar-CH (C5)	2.15 – 2.20	Singlet (3H)	Meta-methyl. Distinct from C2 methyl. [1]
-CH	2.90 – 3.20	dd (ABX system)	Diastereotopic splitting increases due to restricted rotation.
-CH	3.90 – 4.05	dd	Coupling to -protons confirms amino acid backbone.
Ar-H (H6)	~6.95	Singlet (broad)	The proton between the alkyl chain and C5-Me.
Ar-H (H3, H4)	6.80 – 7.10	Doublets (J~8Hz)	H3 and H4 couple to each other; H6 is isolated.

Expert Insight: In native Phe, the aromatic region is a multiplet (7.2-7.3 ppm). In 2,5-Me

-Phe, look for the loss of the multiplet and the appearance of an AB system (H3/H4) plus a singlet (H6). If you see three doublets, you likely have the 2,4-isomer.

Mass Spectrometry (HRMS)

Objective: Validate molecular formula and fragmentation pattern.

- Method: ESI-TOF (Positive Mode).

- Target Ion: $[M+H]$

= 194.1181 m/z.

- Key Fragment: The tropylium ion equivalent. Unlike unsubstituted Phe (m/z 91), 2,5-Me

-Phe yields a dimethyl-tropylium/benzyl cation at m/z 119. The stability of this cation is higher due to the inductive effect of the two methyl groups.

Stereochemical Validation (The "L" Factor)

For drug development, enantiomeric purity is non-negotiable (Target: >99.5% e.e.).

Marfey's Method (FDA Standard)

Optical rotation is often unreliable for UAAs due to low specific rotation values. We utilize Marfey's Reagent (FDAA) for derivatization followed by HPLC.

Protocol:

- Derivatization: Mix 50

L of 50 mM amino acid solution (in H

O) with 100

L of 1% FDAA in acetone and 20

L of 1M NaHCO

.

- Incubation: Heat at 40°C for 1 hour. Stop with 20

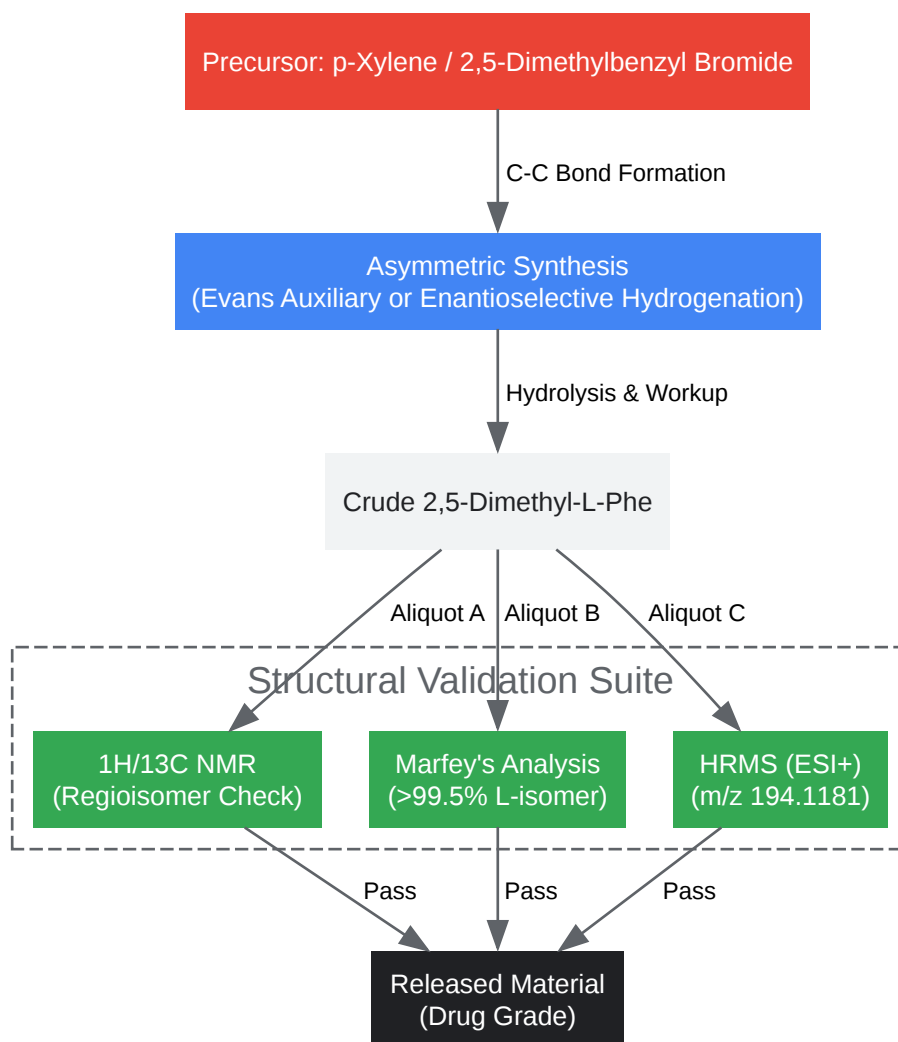
L 2M HCl.

- LC-MS Analysis:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 1.8 m).
- Mobile Phase: A: Water + 0.1% Formic Acid; B: Acetonitrile.
- Gradient: 10-60% B over 20 mins.
- Result: The L-isomer elutes before the D-isomer due to the intramolecular H-bonding of the L-FDAA derivative.
- Acceptance Criteria: Area under curve (AUC) for D-isomer < 0.5%.

Synthesis & Analysis Workflow (Visualization)

The following diagram illustrates the critical path from raw material to validated structural entity, highlighting the control points.

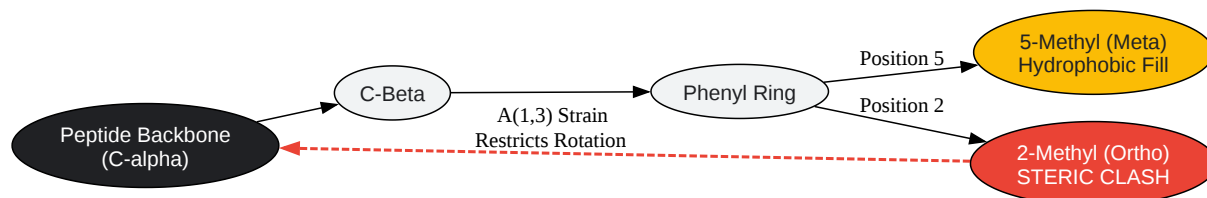


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Caption: Figure 1. Integrated workflow for the synthesis and structural validation of 2,5-Dimethyl-L-Phenylalanine, ensuring regio- and stereochemical integrity.

Application in Drug Design: The Steric Map

Why use this specific isomer? The 2,5-dimethyl pattern provides a unique "Steric Map" that locks the peptide backbone.



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Caption: Figure 2.[2] Steric mapping of 2,5-Me

-Phe. The 2-methyl group creates A(1,3) strain with the backbone, forcing the side chain into a defined rotamer, reducing entropy loss upon binding.

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